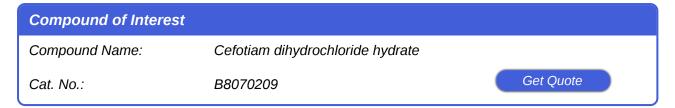


Application of Cefotiam Dihydrochloride Hydrate in Veterinary Microbiology Research

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Cefotiam dihydrochloride hydrate is a parenteral second or third-generation cephalosporin antibiotic with broad-spectrum activity against both Gram-positive and Gram-negative bacteria. [1][2] Its bactericidal action results from the inhibition of bacterial cell wall synthesis through binding to essential penicillin-binding proteins (PBPs), leading to cell lysis and death.[2][3] In veterinary medicine, cephalosporins are crucial for treating various bacterial infections.[4][5] This document provides detailed application notes and protocols for the use of Cefotiam dihydrochloride hydrate in veterinary microbiology research, focusing on its antibacterial activity, mechanisms of action and resistance, and methodologies for its evaluation.

Antibacterial Spectrum and Activity

Cefotiam has demonstrated activity against a range of bacteria, including Enterobacteriaceae such as Escherichia coli, Klebsiella, Salmonella, and Proteus species.[1][6] It also shows activity against Gram-positive cocci like Staphylococcus and Streptococcus species.[1] However, it is not effective against Pseudomonas aeruginosa.[1][7]

Table 1: Representative Minimum Inhibitory Concentration (MIC) Values of Cephalosporins against Key Veterinary Pathogens



While specific and comprehensive MIC data for Cefotiam against a wide range of veterinary pathogens is not readily available in the searched literature, the following table provides representative MIC values for other relevant cephalosporins, such as Ceftiofur, to offer an expected range of activity.

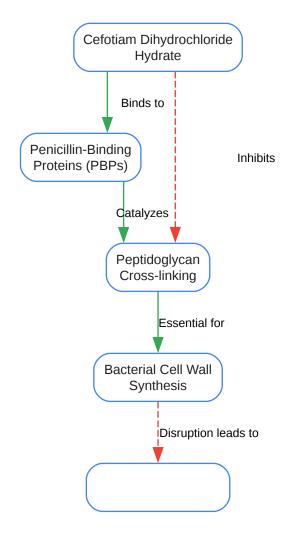
Bacterial Species	Animal Host	Disease	Cephalospo rin	MIC50 (μg/mL)	MIC90 (μg/mL)
Mannheimia haemolytica	Bovine	Respiratory Disease	Ceftiofur	≤0.016	≤0.016
Pasteurella multocida	Bovine, Swine	Respiratory Disease	Ceftiofur	≤0.016	≤0.016
Staphylococc us aureus	Bovine	Mastitis	Ceftiofur	2	2
Streptococcu s uberis	Bovine	Mastitis	Ceftiofur	0.25	0.5
Escherichia coli	Porcine	Enteritis	Ceftiofur	2	>8

Note: These values are for comparative purposes and researchers should determine the specific MIC of Cefotiam for their isolates of interest.

Mechanism of Action

The primary mechanism of action of Cefotiam, like other β -lactam antibiotics, is the disruption of bacterial cell wall synthesis.





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Mechanism of action of Cefotiam.

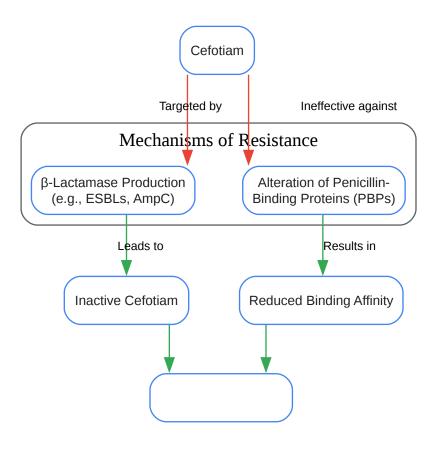
Mechanisms of Resistance in Veterinary Pathogens

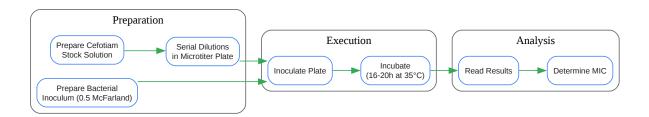
Bacterial resistance to cephalosporins, including Cefotiam, is a significant concern in veterinary medicine. The primary mechanisms of resistance are:

β-Lactamase Production: This is the most common mechanism of resistance. β-lactamase enzymes hydrolyze the β-lactam ring of the antibiotic, inactivating it. Extended-spectrum β-lactamases (ESBLs) and AmpC β-lactamases are of particular concern as they can inactivate a broad range of cephalosporins.[8][9] Genes encoding these enzymes (e.g., blaCTX-M, blaCMY, blaSHV, blaTEM) are often located on mobile genetic elements, facilitating their spread among bacteria.[9][10]



 Alteration of Penicillin-Binding Proteins (PBPs): Mutations in the genes encoding PBPs can reduce the binding affinity of Cefotiam to its target.[8] This mechanism is a key factor in methicillin-resistant Staphylococcus aureus (MRSA) and can contribute to resistance in other veterinary pathogens.





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